

Application Note: A Practical Synthetic Route for Canagliflozin Defluoro Impurity

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Compound of Interest

Compound Name: *Canagliflozin Defluoro Impurity*

CAS No.: 842133-16-8

Cat. No.: B600836

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Abstract & Introduction

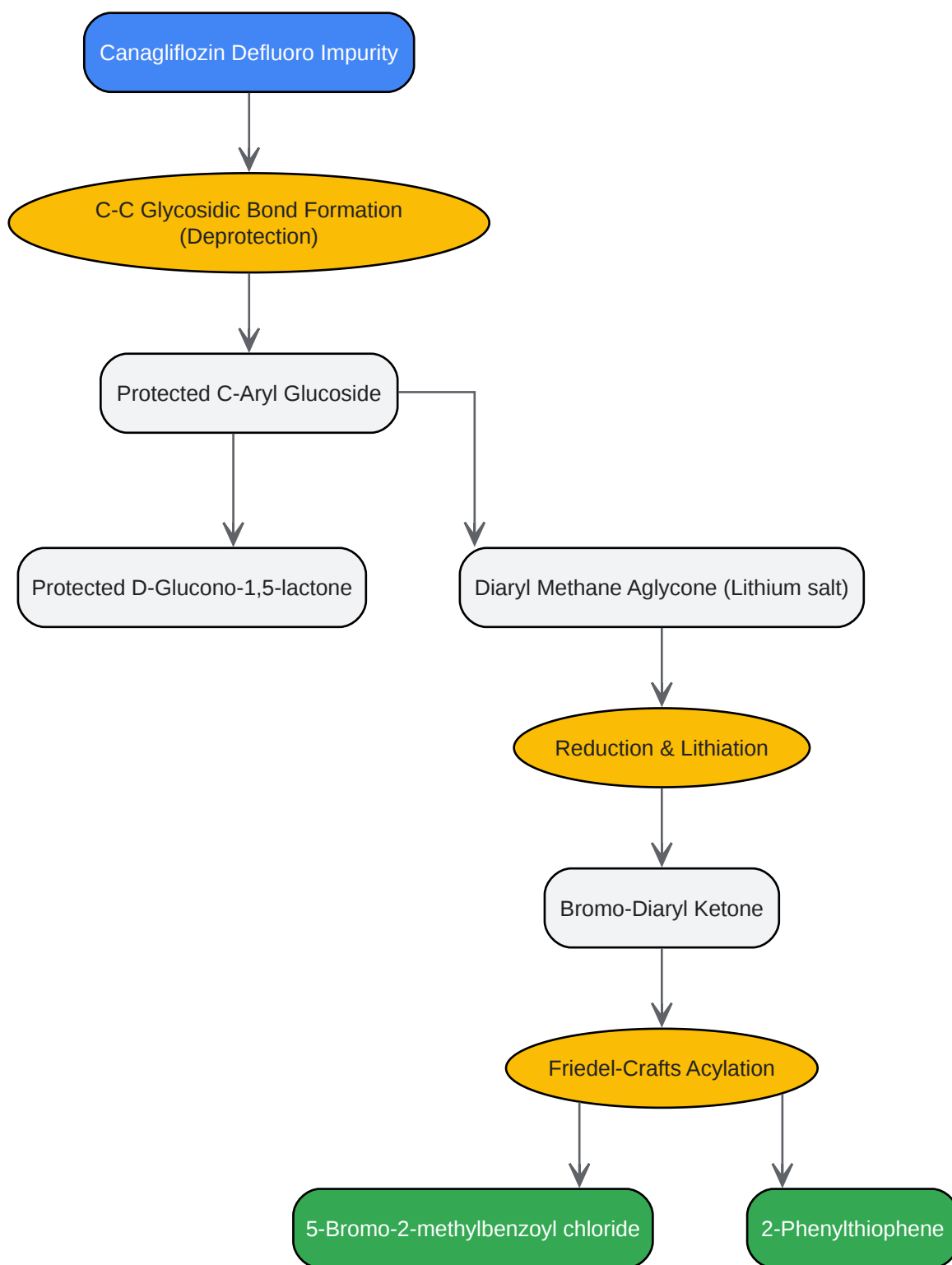
1.1 Significance Canagliflovin is a potent and selective inhibitor of the sodium-glucose co-transporter 2 (SGLT2) and is a widely prescribed therapeutic for type 2 diabetes mellitus.[1] In the landscape of pharmaceutical development and manufacturing, the identification, synthesis, and characterization of impurities are of paramount importance for ensuring drug safety and efficacy. Regulatory bodies mandate stringent control over impurities, making the availability of pure impurity reference standards essential for analytical method development, validation, and routine quality control.[2]

1.2 The Defluoro Impurity The **Canagliflozin Defluoro Impurity** (CAS: 842133-16-8) is a process-related impurity where the fluorine atom on the terminal phenyl ring is replaced by a hydrogen atom.[3] This modification can arise from impurities present in the starting materials or through unforeseen side reactions during synthesis. This application note provides a detailed, robust, and logical synthetic route for producing this specific impurity, designed to be accessible to researchers and scientists in drug development and chemical synthesis.

1.3 Synthetic Strategy Overview The synthesis of C-aryl glucosides like Canagliflozin typically involves the coupling of a complex aryl-heterocyclic aglycone with a protected glucose moiety. [4][5] Our strategy for producing the defluoro impurity logically mirrors the established synthesis of the parent drug. The core principle is the substitution of the key fluorinated starting material, 2-(4-fluorophenyl)thiophene, with its non-fluorinated analog, 2-phenylthiophene. The subsequent synthetic sequence, involving Friedel-Crafts acylation, ketone reduction, lithiation, and C-glycosylation, is adapted from well-established methodologies for SGLT2 inhibitors. [5][6] [7]

Retrosynthetic Analysis

The retrosynthetic analysis reveals a convergent approach, breaking the target molecule into two primary building blocks: a protected D-glucono-1,5-lactone and a substituted diaryl methane fragment. This strategy is advantageous as it allows for the independent synthesis and purification of key intermediates, improving the overall efficiency and yield of the process.



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Caption: Retrosynthetic pathway for the Defluoro Impurity.

Detailed Synthetic Protocols

This synthesis is presented as a four-step process. All reactions should be conducted in dried glassware under an inert atmosphere (e.g., Nitrogen or Argon) unless otherwise specified.[8]

Step 1: Friedel-Crafts Acylation to Synthesize (5-Bromo-2-methylphenyl)(5-phenylthiophen-2-yl)methanone

Principle: This step involves an electrophilic aromatic substitution reaction. 5-Bromo-2-methylbenzoyl chloride is activated by the Lewis acid aluminum chloride (AlCl_3) to form a potent acylium ion electrophile, which then attacks the electron-rich thiophene ring, primarily at the C5 position, to form the desired ketone.[7]

Materials & Reagents:

Reagent	M.W.	Amount	Moles	Equivalents
5-Bromo-2-methylbenzoic acid	215.04	10.0 g	46.5 mmol	1.0
Thionyl Chloride (SOCl_2)	118.97	4.1 mL	55.8 mmol	1.2
2-Phenylthiophene	160.24	7.45 g	46.5 mmol	1.0
Aluminum Chloride (AlCl_3)	133.34	7.44 g	55.8 mmol	1.2
Dichloromethane (DCM)	-	200 mL	-	-

| Dimethylformamide (DMF) | - | 1 drop | - | Catalyst |

Protocol:

- Acid Chloride Formation: To a flask containing 5-bromo-2-methylbenzoic acid (10.0 g, 46.5 mmol) in DCM (100 mL), add one drop of DMF. Slowly add thionyl chloride (4.1 mL, 55.8

mmol) at 0 °C. Allow the mixture to warm to room temperature and stir for 2 hours until gas evolution ceases. The solvent is then removed under reduced pressure to yield the crude 5-bromo-2-methylbenzoyl chloride, which is used directly in the next step.

- **Acylation Reaction:** Cool a suspension of aluminum chloride (7.44 g, 55.8 mmol) in DCM (100 mL) to 0 °C. Add a solution of 2-phenylthiophene (7.45 g, 46.5 mmol) in DCM. To this mixture, add the crude benzoyl chloride dropwise over 30 minutes, maintaining the temperature below 5 °C.
 - **Expert Insight:** A slow, controlled addition is critical to manage the exotherm of the reaction and prevent the formation of polymeric side products.
- **Reaction Monitoring & Workup:** Stir the reaction at 0 °C for 3-4 hours. Monitor the reaction progress by TLC (Thin Layer Chromatography). Upon completion, carefully pour the reaction mixture into a beaker of crushed ice (~200 g) with concentrated HCl (20 mL).
- **Purification:** Separate the organic layer, and extract the aqueous layer with DCM (2 x 50 mL). Combine the organic layers, wash with saturated NaHCO₃ solution and then brine, dry over anhydrous Na₂SO₄, and concentrate under reduced pressure. The crude product is purified by column chromatography (Silica gel, Hexane/Ethyl Acetate gradient) to yield the title ketone as a solid.

Step 2: Ionic Reduction to Synthesize 2-((5-Bromo-2-methylphenyl)methyl)-5-phenylthiophene

Principle: The ketone is reduced to a methylene group using a hydride donor, triethylsilane (Et₃SiH), in the presence of a strong Lewis acid, boron trifluoride etherate (BF₃·OEt₂). The Lewis acid activates the carbonyl group, facilitating hydride transfer from the silane.^{[6][7]}

Materials & Reagents:

Reagent	M.W.	Amount	Moles	Equivalents
Step 1 Product	357.29	15.0 g	42.0 mmol	1.0
Triethylsilane (Et ₃ SiH)	116.28	11.7 mL	84.0 mmol	2.0
Boron trifluoride etherate	141.93	10.6 mL	84.0 mmol	2.0

| Dichloromethane (DCM) | - | 150 mL | - | - |

Protocol:

- Reaction Setup: Dissolve the ketone from Step 1 (15.0 g, 42.0 mmol) in anhydrous DCM (150 mL) and cool the solution to 0 °C.
- Reagent Addition: Sequentially add triethylsilane (11.7 mL, 84.0 mmol) followed by the dropwise addition of boron trifluoride etherate (10.6 mL, 84.0 mmol), keeping the internal temperature below 5 °C.
- Reaction Progression: After addition, allow the reaction to warm to room temperature and stir for 12-16 hours.
 - Expert Insight: This reduction is generally cleaner than methods like Clemmensen or Wolff-Kishner for substrates with sensitive functional groups.
- Workup and Purification: Quench the reaction by slowly adding saturated NaHCO₃ solution. Separate the layers and extract the aqueous phase with DCM. Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate. The crude product is purified by column chromatography to yield the diaryl methane intermediate.

Step 3: C-Glycosylation

Principle: This crucial step forms the C-C bond between the sugar and the aglycone. A lithium-halogen exchange on the aryl bromide using n-butyllithium (n-BuLi) generates a highly nucleophilic aryllithium species. This species then attacks the electrophilic carbonyl of a protected gluconolactone to form a hemiacetal (lactol) intermediate.^{[5][9]}

Materials & Reagents:

Reagent	M.W.	Amount	Moles	Equivalents
Step 2 Product	343.31	13.0 g	37.9 mmol	1.0
2,3,4,6-Tetra-O-benzyl-D-glucono-1,5-lactone	538.61	22.5 g	41.7 mmol	1.1
n-Butyllithium (n-BuLi, 2.5 M in hexanes)	64.06	16.7 mL	41.7 mmol	1.1

| Anhydrous Tetrahydrofuran (THF) | - | 250 mL | - | - |

Protocol:

- Reaction Setup: Dissolve the product from Step 2 (13.0 g, 37.9 mmol) in anhydrous THF (150 mL) and cool the solution to -78 °C using a dry ice/acetone bath.
- Lithiation: Add n-BuLi solution (16.7 mL, 41.7 mmol) dropwise over 20 minutes. Stir the resulting deep red solution at -78 °C for 1 hour.
 - Expert Insight: Maintaining cryogenic temperatures is absolutely critical. Warmer temperatures can lead to side reactions and decomposition of the aryllithium intermediate.
- Coupling: To the aryllithium solution, add a pre-cooled (-78 °C) solution of 2,3,4,6-tetra-O-benzyl-D-glucono-1,5-lactone (22.5 g, 41.7 mmol) in anhydrous THF (100 mL) via cannula.
- Quench: Stir the reaction at -78 °C for 2 hours, then quench by adding saturated aqueous NH₄Cl solution. Allow the mixture to warm to room temperature.
- Workup: Extract the mixture with ethyl acetate (3 x 100 mL). Combine the organic layers, wash with brine, dry over Na₂SO₄, and concentrate to give the crude lactol, which is used in the next step without further purification.

Step 4: Reduction and Global Deprotection

Principle: The intermediate lactol is first reduced to the final C-glucoside structure using the $\text{Et}_3\text{SiH}/\text{BF}_3 \cdot \text{OEt}_2$ system. Subsequently, the benzyl protecting groups are removed via catalytic hydrogenolysis to reveal the free hydroxyls of the glucose moiety, yielding the final product.

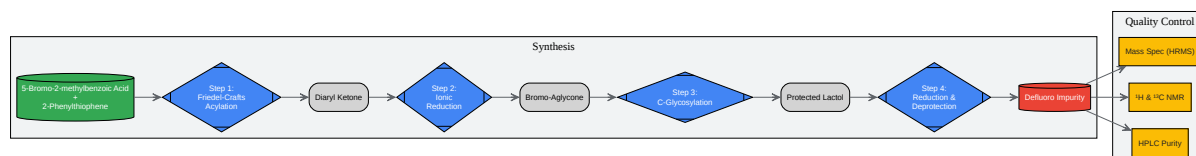
Materials & Reagents: | Reagent | M.W. | Amount | Moles | Equivalents | | :--- | :--- | :--- | :--- | :--- | :--- |
- | | Crude Lactol from Step 3 | ~802.0 | ~37.9 mmol | 1.0 | | Triethylsilane (Et_3SiH) | 116.28 |
12.1 mL | 75.8 mmol | 2.0 | | Boron trifluoride etherate | 141.93 | 9.6 mL | 75.8 mmol | 2.0 | |
Palladium on Carbon (10% Pd/C) | - | ~1.5 g | - | Catalyst | | Hydrogen Gas (H_2) | - | Balloon or
Parr shaker | - | - | | Methanol / Ethyl Acetate | - | 200 mL | - | - |

Protocol:

- **Lactol Reduction:** Dissolve the crude lactol in DCM (200 mL) and cool to $-78\text{ }^\circ\text{C}$. Add triethylsilane (12.1 mL, 75.8 mmol) followed by $\text{BF}_3 \cdot \text{OEt}_2$ (9.6 mL, 75.8 mmol). Stir at this temperature for 1 hour, then warm to $0\text{ }^\circ\text{C}$ and stir for an additional 2 hours. Quench with saturated NaHCO_3 solution, extract with DCM, dry, and concentrate.
- **Debenzylation (Hydrogenolysis):** Dissolve the crude protected product in a 1:1 mixture of Methanol and Ethyl Acetate (200 mL). Add 10% Pd/C catalyst. Purge the flask with H_2 gas and maintain a hydrogen atmosphere (balloon or Parr apparatus) with vigorous stirring for 24 hours.
 - **Expert Insight:** The reaction should be monitored by TLC or LC-MS to ensure complete removal of all four benzyl groups. If the reaction stalls, filtering and adding fresh catalyst may be necessary.
- **Final Purification:** Upon completion, filter the reaction mixture through a pad of Celite to remove the catalyst, washing with methanol. Concentrate the filtrate under reduced pressure. The resulting residue is purified by preparative HPLC or crystallization from a suitable solvent system (e.g., methanol/water) to afford the **Canagliflozin Defluoro Impurity** as a white or off-white solid.

Workflow and Characterization

The overall synthetic workflow is summarized below. Each intermediate and the final product must be rigorously characterized to confirm its identity and purity.



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Caption: Overall workflow from starting materials to final QC.

Expected Analytical Data:

Test	Specification
Appearance	White to off-white solid
Molecular Formula	C ₂₄ H ₂₆ O ₅ S
Molecular Weight	426.53
¹ H NMR	Spectrum should be consistent with the proposed structure, showing signals for the glucose protons, the aromatic protons (including a multiplet for the unsubstituted phenyl ring), the thiophene protons, the benzylic methylene bridge, and the methyl group.
Mass Spec (ESI+)	Expected m/z: 427.1523 [M+H] ⁺ , 449.1342 [M+Na] ⁺

| HPLC Purity | $\geq 98.0\%$ |

Conclusion

This application note details a logical and robust multi-step synthesis for **Canagliflozin Defluoro Impurity**. By adapting established methods for the synthesis of the active pharmaceutical ingredient, this protocol provides a reliable pathway for producing high-purity reference material. This standard is crucial for the development and validation of analytical methods used in the quality control of Canagliflozin drug substance and product, thereby supporting regulatory compliance and ensuring patient safety.

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